

An In-depth Technical Guide on the Thermochemical Properties of Trimethylazanium Chloride

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Compound of Interest

Compound Name: *Trimethylazanium*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available thermochemical data for **trimethylazanium** chloride, also known as trimethylammonium chloride. The information is curated for professionals in research and development who require precise data for modeling, process development, and safety assessments. This document summarizes key quantitative thermochemical parameters, details relevant experimental protocols for their determination, and provides a visual representation of a common synthesis pathway.

Thermochemical Data

Quantitative thermochemical data for **trimethylazanium** chloride is essential for understanding its stability, reactivity, and behavior in various chemical processes. The following tables summarize the available data. Due to a lack of comprehensive experimental data for **trimethylazanium** chloride, values for the closely related compound, tetramethylammonium chloride, are provided for comparative purposes where direct data is unavailable.

Table 1: Thermochemical Data for **Trimethylazanium** Chloride ((CH₃)₃NHCl)

Property	Value	Units	Notes
Standard Molar Enthalpy of Formation ($\Delta_f H^\circ$)	-283.3	kJ/mol	For the solid state at 298 K[1].
Melting Point	283-284	°C	Decomposes[2].
Solubility	Soluble in water and ethanol, slightly soluble in chloroform, insoluble in ether[2].	-	-
pH	5	-	For a 100 g/L aqueous solution at 20 °C[2].

Table 2: Comparative Thermochemical Data for Tetramethylammonium Chloride ((CH₃)₄NCl)

Property	Value	Units	Notes
Standard Molar Entropy (S°)	190.71	J/mol·K	For the solid state at 1 bar[3].
Constant Pressure Heat Capacity (Cp)	156.94	J/mol·K	For the solid state at 298.15 K[3].

Experimental Protocols

The determination of thermochemical data relies on precise experimental methodologies. The following section outlines the protocols for key experiments relevant to the data presented.

2.1 Synthesis of Trimethylazanium Chloride

A common laboratory-scale synthesis of **trimethylazanium** chloride involves the reaction of trimethylamine with hydrochloric acid[4][5].

- Materials:

- Trimethylamine ((CH₃)₃N)
- Hydrochloric acid (HCl)
- Suitable solvent (e.g., water or ethanol)
- Procedure:
 - A solution of trimethylamine is prepared in the chosen solvent in a reaction vessel.
 - An equimolar amount of hydrochloric acid is slowly added to the trimethylamine solution while stirring. The reaction is exothermic, and cooling may be necessary to control the temperature.
 - The reaction mixture is stirred for a specified period to ensure complete reaction.
 - The solvent is then removed, often by evaporation, which leads to the crystallization of trimethylamine hydrochloride[5].
 - The resulting crystals are collected by filtration and dried under vacuum to yield the final product.

Another industrial method involves the reaction of trimethylamine with 2-chloroethanol[6].

2.2 Determination of Enthalpy of Formation by Combustion Calorimetry

The standard enthalpy of formation of organic compounds like **trimethylazanium** chloride can be determined experimentally using combustion calorimetry[7].

- Apparatus:
 - Bomb calorimeter
 - Oxygen source
 - Sample pellet press
 - Ignition system

- High-precision thermometer
- Procedure:
 - A precisely weighed sample of **trimethylazanium** chloride is pressed into a pellet and placed in the sample holder of the bomb calorimeter.
 - The bomb is sealed and pressurized with a high-purity oxygen atmosphere.
 - The bomb is then submerged in a known quantity of water in the calorimeter's insulated container.
 - The initial temperature of the water is recorded.
 - The sample is ignited, and the subsequent temperature change of the water is meticulously recorded.
 - The heat of combustion is calculated from the temperature change and the heat capacity of the calorimeter system.
 - Using Hess's Law and the known standard enthalpies of formation of the combustion products (CO₂, H₂O, N₂, and HCl), the standard enthalpy of formation of the compound is determined.

2.3 Determination of Heat Capacity by Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry is a widely used technique to measure the heat capacity of a substance[8].

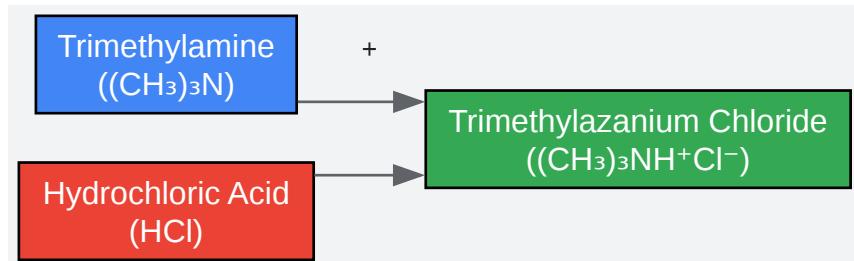
- Apparatus:
 - Differential Scanning Calorimeter
 - Hermetically sealed sample pans
 - Reference material with a known heat capacity (e.g., sapphire)
- Procedure:

- A baseline measurement is performed with empty sample and reference pans.
- A precisely weighed sample of a reference material (e.g., sapphire) is placed in the sample pan, and the measurement is repeated under the same temperature program.
- A precisely weighed sample of **trimethylazanium** chloride is placed in the sample pan, and the measurement is performed again.
- The heat flow difference between the sample and the reference is measured as a function of temperature.
- By comparing the heat flow data of the sample to that of the reference material and the baseline, the heat capacity of the sample can be calculated at various temperatures.

Visualizations

3.1 Synthesis of **Trimethylazanium** Chloride

The following diagram illustrates the straightforward acid-base reaction for the synthesis of **trimethylazanium** chloride from trimethylamine and hydrochloric acid.



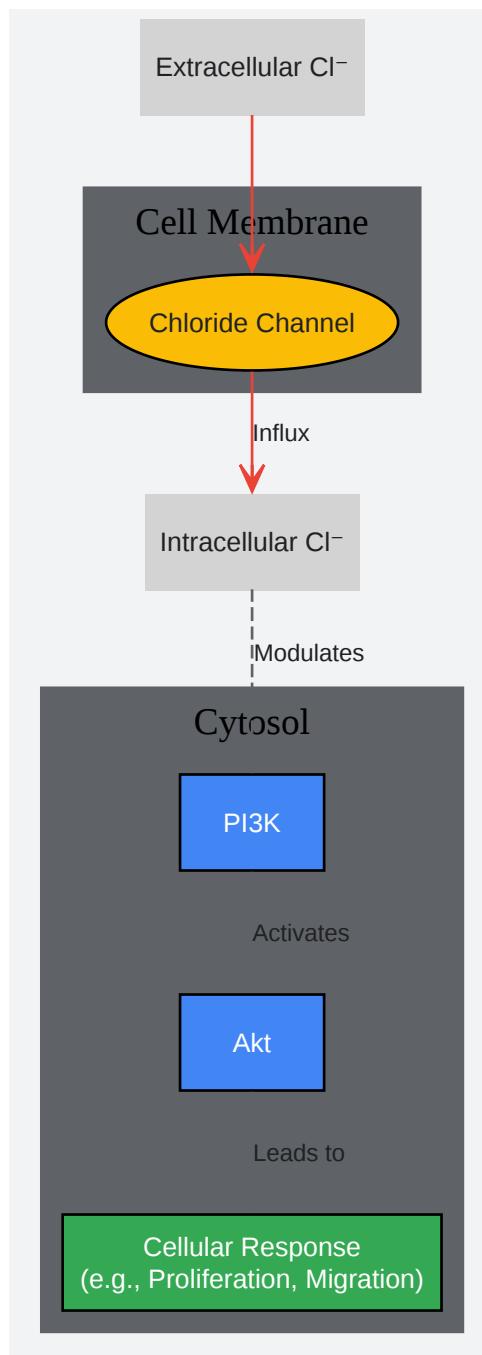
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Synthesis of **Trimethylazanium** Chloride.

3.2 General Chloride Channel Signaling

While specific signaling pathways involving **trimethylazanium** chloride are not well-documented, chloride ions play a crucial role in various cellular signaling cascades. The diagram below provides a generalized representation of how chloride channels can influence

downstream signaling pathways, such as the PI3K/Akt pathway, which is involved in cell proliferation and migration[9].



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Generalized Chloride Channel Signaling Pathway.

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